

Application Notes and Protocols: Measuring Downstream Effects of AR-102 on Rab Proteins

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Compound of Interest		
Compound Name:	AR-102	
Cat. No.:	B1192136	Get Quote

Introduction

Rab GTPases constitute the largest family of small GTPases and are master regulators of intracellular membrane trafficking, including vesicle formation, transport, and fusion.[1][2][3] They function as molecular switches, cycling between an active GTP-bound state and an inactive GDP-bound state.[1][4] This cycle is tightly controlled by guanine nucleotide exchange factors (GEFs), which promote activation, and GTPase-activating proteins (GAPs), which accelerate inactivation.[3][5]

Recent evidence has highlighted the role of Leucine-Rich Repeat Kinase 2 (LRRK2) in phosphorylating a subset of Rab proteins, adding another layer of regulation.[6] Elevated LRRK2 expression or activity can disrupt lysosomal function, a pathological feature in certain neurodegenerative diseases.[7]

AR-102 is a potent and selective PROTAC (Proteolysis Targeting Chimera) designed to induce the degradation of the LRRK2 protein.[7][8] Unlike kinase inhibitors that only block LRRK2's enzymatic activity, **AR-102** eliminates the entire protein, thereby ablating all its functions (kinase, scaffolding, etc.).[7] This application note provides detailed protocols to measure the key downstream effects of **AR-102** on Rab protein phosphorylation and lysosomal pathway biomarkers.

AR-102 Mechanism of Action and Downstream Signaling

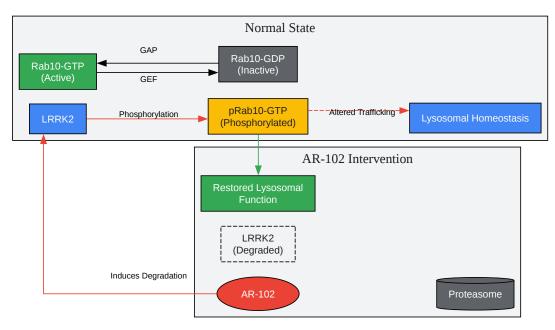


Methodological & Application

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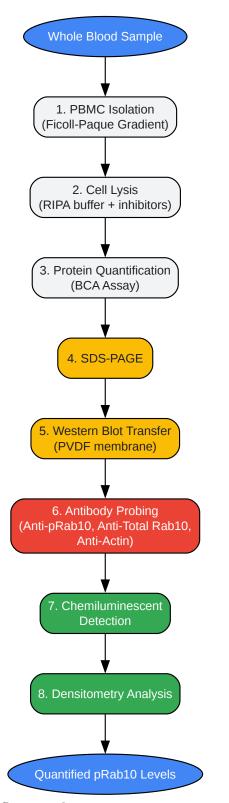
AR-102 targets the LRRK2 protein for ubiquitination and subsequent degradation by the proteasome. The primary downstream consequence is the reduced phosphorylation of LRRK2's substrate Rab proteins, such as Rab10. This is hypothesized to restore normal endolysosomal function, which is often impaired by pathogenic LRRK2 activity.[7]





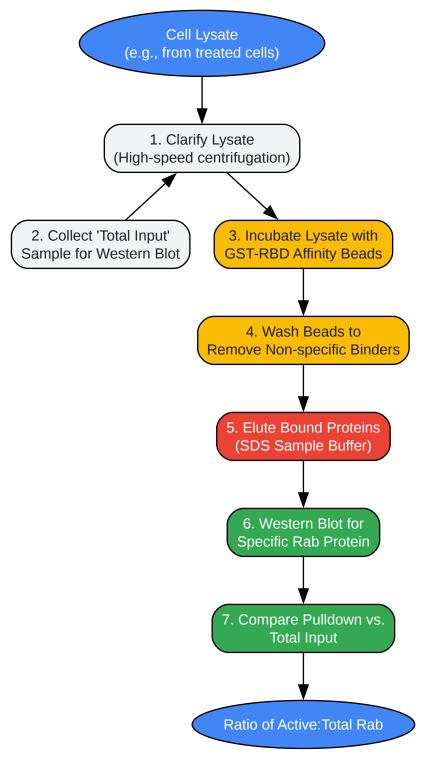
AR-102 Signaling Pathway





Workflow: pRab10 Measurement in PBMCs





Workflow: Active Rab GTPase Pulldown Assay

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